

# Ethyl 4-bromobutyrate safety, handling, and storage precautions

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## Compound of Interest

Compound Name: *Ethyl 4-bromobutyrate*

Cat. No.: *B046930*

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An In-Depth Technical Guide to the Safe Handling, and Storage of **Ethyl 4-bromobutyrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **Ethyl 4-bromobutyrate** (CAS No. 2969-81-5), a key reagent in various synthetic applications.

Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity.

## Hazard Identification and Classification

**Ethyl 4-bromobutyrate** is classified as a hazardous substance. It is a combustible liquid that can cause significant irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)

GHS Classification:

- Flammable Liquids: Category 4[\[2\]](#)[\[3\]](#)
- Skin Corrosion/Irritation: Category 2[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Serious Eye Damage/Eye Irritation: Category 2A[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[\[4\]](#)[\[6\]](#)[\[7\]](#)

Signal Word: Warning[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

### Hazard Statements:

- H227: Combustible liquid.[2][8][9]
- H315: Causes skin irritation.[4][5][6]
- H319: Causes serious eye irritation.[4][5][6]
- H335: May cause respiratory irritation.[4][6]

## Quantitative Safety Data

A summary of key quantitative safety and physical property data is presented below for quick reference.

Property	Value	Source(s)
CAS Number	2969-81-5	[1][4][10]
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO <sub>2</sub>	[1][6]
Molecular Weight	195.06 g/mol	[1][6]
Appearance	Colorless to slightly pale yellow liquid	[1]
Flash Point	91 °C (195.8 °F) - closed cup	[7]
Purity	>97.0% (GC)	[1]

## Safe Handling Protocols

Proper handling is paramount to minimize exposure risks. The following protocols are mandatory when working with **Ethyl 4-bromobutyrate**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1][5]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][10]
- Use explosion-proof electrical, ventilating, and lighting equipment to mitigate ignition risks.[1][5]

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles. A face shield is recommended when handling larger quantities.[1][10]
- Hand Protection: Chemical-resistant gloves (e.g., neoprene) are mandatory.[1]
- Skin and Body Protection: A lab coat or other protective clothing should be worn.[1][3] For tasks with a higher risk of splashing, an apron and protective boots are advised.[1]
- Respiratory Protection: If working outside of a fume hood or if vapors are generated, a vapor respirator is required.[1][5]

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[1][4][5]
- Do not breathe vapors or mist.[4][10]
- Wash hands and any exposed skin thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[1][4][10]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2][5]
- Take precautionary measures against static discharge.[1][5]

## Storage Requirements

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- Store in a cool, dark, and well-ventilated place.[1][5]
- Keep the container tightly closed.[1][4][5][10]
- Store away from incompatible materials, such as strong oxidizing agents.[10]
- The product is best stored in dark bottles at 0°C.[11]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing. If respiratory symptoms occur, seek medical attention.[1][4][10]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][4][10] If skin irritation occurs, seek medical advice.[1][4] Contaminated clothing should be removed and washed before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1][4][10] If contact lenses are present, remove them if it is easy to do so and continue rinsing. [1][4][10] If eye irritation persists, seek medical attention.[1][4][10]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Seek medical advice if you feel unwell. [2][4]

## Accidental Release and Spill Cleanup

A systematic approach is necessary for cleaning up spills to prevent exposure and environmental contamination.

## Experimental Protocol for Spill Cleanup

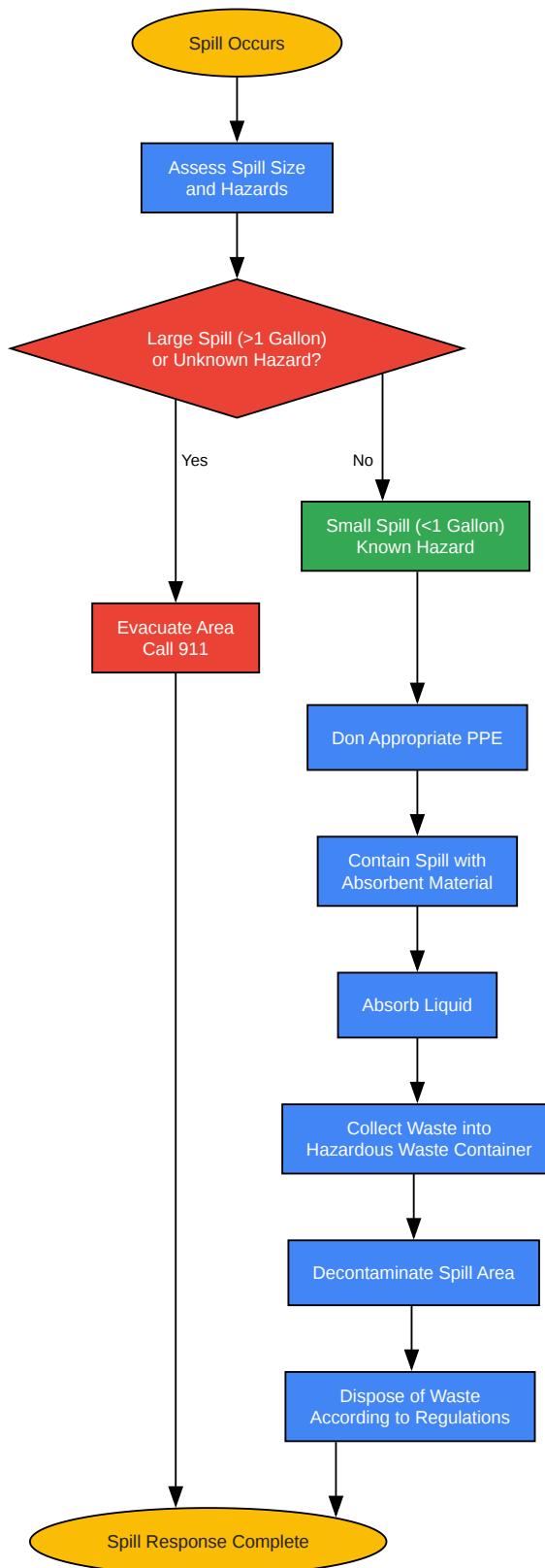
- Evacuate and Secure the Area: Immediately evacuate non-essential personnel from the spill area. Turn off all sources of ignition.[12]
- Don Personal Protective Equipment (PPE): Before beginning cleanup, don the appropriate PPE as outlined in section 3.2, including a respirator if necessary.
- Contain the Spill: For small spills, use absorbent pads to cover and surround the affected area.[12] For larger spills, create a barrier with an absorbent dam to prevent spreading.[13]
- Absorb the Material: Distribute an inert absorbent material, such as dry sand or vermiculite, over the spill, working from the outside in.[1][12]
- Neutralize (for Bromine-containing compounds): Once the liquid is absorbed, neutralize any remaining residue with a 10-25% sodium thiosulfate solution.[12]
- Collect the Waste: Using a brush and scoop, carefully place the absorbed material and any contaminated items (e.g., pads, gloves) into a designated hazardous waste container.[12]
- Decontaminate the Area: Wipe down the spill area with a wet paper towel.[14]
- Dispose of Waste: Seal the hazardous waste container, label it appropriately, and arrange for disposal according to local, regional, and national regulations.[1][12]

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.[1][4]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[1][4]
- Specific Hazards: Decomposition upon combustion may produce poisonous fumes, including carbon oxides and halogenated compounds.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[1][4]

## Logical Workflow for Spill Response

The following diagram illustrates the decision-making process and workflow for responding to a spill of **Ethyl 4-bromobutyrate**.



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Caption: Workflow for **Ethyl 4-bromobutyrate** Spill Response.

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## References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. simmons.chemoventory.com [simmons.chemoventory.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. lobachemie.com [lobachemie.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. 4-ブロモ酪酸エチル 95% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Ethyl 4-Bromobutyrate | 2969-81-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. Ethyl 4-Bromobutyrate | 2969-81-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. fishersci.com [fishersci.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. Cleaning up a spill | Compliance and Risk Management [kent.edu]
- 13. tnstate.edu [tnstate.edu]
- 14. ehs.utk.edu [ehs.utk.edu]
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